

In-depth Technical Guide: Ethanimidothioic Acid, Methyl Ester Derivatives

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Compound of Interest

Compound Name: *Ethanimidothioic acid, methyl ester (9CI)*

Cat. No.: *B102301*

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A comprehensive investigation into "**Ethanimidothioic acid, methyl ester (9CI)**" reveals a notable scarcity of publicly available scientific literature, including a specific CAS number for the parent compound. However, significant data exists for its derivatives, particularly its hydrochloride salt and the N-carbamoyl derivative, Methomyl. This guide provides the available information on the hydrochloride salt and a detailed overview of the well-characterized insecticide, Methomyl, as an illustrative example of a closely related compound.

Ethanimidothioic acid, methyl ester and its Hydrochloride Salt

Direct searches for "Ethanimidothioic acid, methyl ester" did not yield a specific CAS number or detailed technical data. The compound appears to be primarily handled and referenced in its hydrochloride salt form.

Methyl ethanimidothioate hydrochloride is identified by CAS number 5873-87-0.[1] It is described as a colorless to pale yellow crystalline solid that is soluble in water and various organic solvents.[1] Its primary application is as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and other organic compounds.[1] Specific quantitative data on its physicochemical properties, such as melting point, boiling point, and solubility, are not readily available in the searched literature.[1]

Technical Guide: Methomyl - A Carbamate Derivative

Given the limited information on the requested parent compound, this guide will focus on the extensively studied derivative, Methomyl (CAS No: 16752-77-5). Methomyl is a broad-spectrum carbamate insecticide.[2] Its chemical name is S-methyl N-(methylcarbamoyloxy)thioacetimidate.[3]

A summary of the key quantitative properties of Methomyl is presented in the table below.

Property	Value	Unit	Reference
Molecular Formula	C5H10N2O2S	[2][4][5]	
Molecular Weight	162.21	g/mol	[2][4][5]
Melting Point	78-79	°C	[2][5]
Density	1.2946	g/cm ³	[2][5]
Solubility in Water	58	g/L	[2][6]
Vapor Pressure	0.00005	mmHg (at 25°C)	[2]
LogP (Octanol/Water Partition Coefficient)	1.039	[4]	

A common synthetic route to Methomyl involves the reaction of S-methyl N-hydroxythioacetimidate (MHTA) with methyl isocyanate. A patented method describes the following procedure[7]:

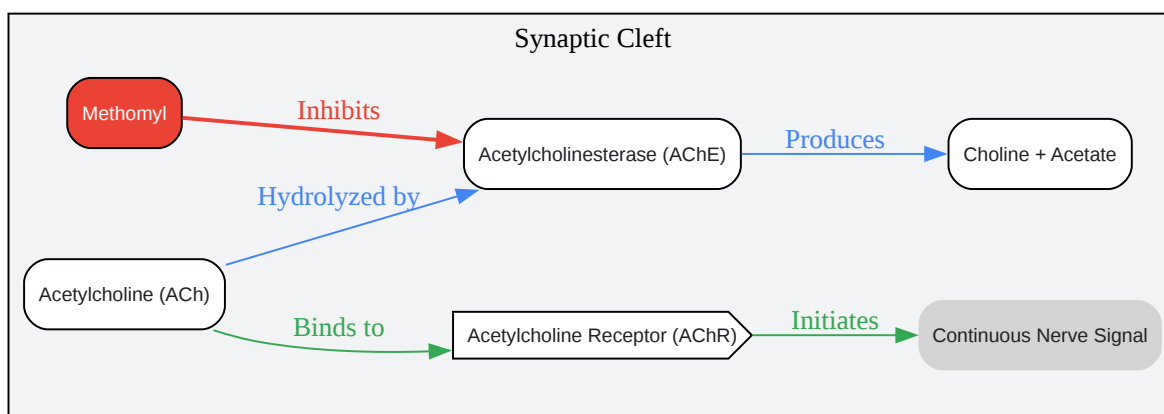
- **Dissolution:** MHTA, water, and a catalyst (such as triethylamine) are added to a reactor. The mixture is heated to a temperature between 60°C and 70°C to fully dissolve the MHTA.
- **Reaction:** Methyl isocyanate is slowly added dropwise to the reactor while maintaining the temperature between 50°C and 80°C. After the addition is complete, the reaction mixture is held at 60°C to 80°C for an insulation period of 50 to 70 minutes.
- **Crystallization and Isolation:** Following the insulation period, the mixture is cooled to between -5°C and 0°C to precipitate the Methomyl crystals.
- **Purification:** The solid product is isolated via solid-liquid separation (e.g., centrifugation) and then dried, for example, in an airflow dryer, to yield the final Methomyl product.

Methomyl is a potent insecticide that acts as a cholinesterase inhibitor.[6] Its primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of insects.

Acetylcholinesterase is responsible for breaking down the neurotransmitter acetylcholine (ACh) at the synaptic cleft. By inhibiting AChE, Methomyl causes an accumulation of ACh, leading to continuous nerve stimulation. This results in hyperactivity, paralysis, and ultimately the death of the insect.

Recent studies have also suggested that Methomyl may act as an endocrine and metabolism-disrupting chemical.[8] In a mouse model, exposure to Methomyl was shown to disrupt hepatic xenobiotic and intermediary metabolism and increase the testes-to-body weight ratio, suggesting potential endocrine-disrupting effects.[8]

The following diagram illustrates the mechanism of action of Methomyl as an acetylcholinesterase inhibitor.



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Caption: Mechanism of Methomyl as an acetylcholinesterase inhibitor.

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